

(Z)-pent-3-en-2-ol molecular weight and formula

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Compound of Interest

Compound Name: (Z)-pent-3-en-2-ol

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An In-Depth Technical Guide on (Z)-pent-3-en-2-ol: Molecular Weight and Formula

This guide provides a detailed overview of the molecular formula and molecular weight of **(Z)-pent-3-en-2-ol**, a significant chemical compound in various research and development applications. The information is tailored for researchers, scientists, and drug development professionals who require precise and well-documented data.

Molecular Formula

The molecular formula for **(Z)-pent-3-en-2-ol** is C₅H₁₀O.[1][2][3][4] This formula indicates that a single molecule of this compound is composed of five carbon atoms, ten hydrogen atoms, and one oxygen atom.

Molecular Weight

The molecular weight of **(Z)-pent-3-en-2-ol** is approximately 86.13 g/mol.[1][2] This value is derived from the sum of the atomic weights of its constituent atoms. A more precise molecular weight is 86.1323.[2][3] The calculation is based on the standard atomic weights of carbon, hydrogen, and oxygen.

Quantitative Data Summary

The table below summarizes the key quantitative data for **(Z)-pent-3-en-2-ol** and its elemental composition.

Element	Symbol	Atomic Count	Standard Atomic Weight (amu)	Total Contribution to Molecular Weight (amu)
Carbon	C	5	12.011	60.055
Hydrogen	H	10	1.008	10.080
Oxygen	O	1	15.999	15.999
Total	C ₅ H ₁₀ O	16	86.134	

Note: The total molecular weight may vary slightly depending on the precision of the atomic weights used.

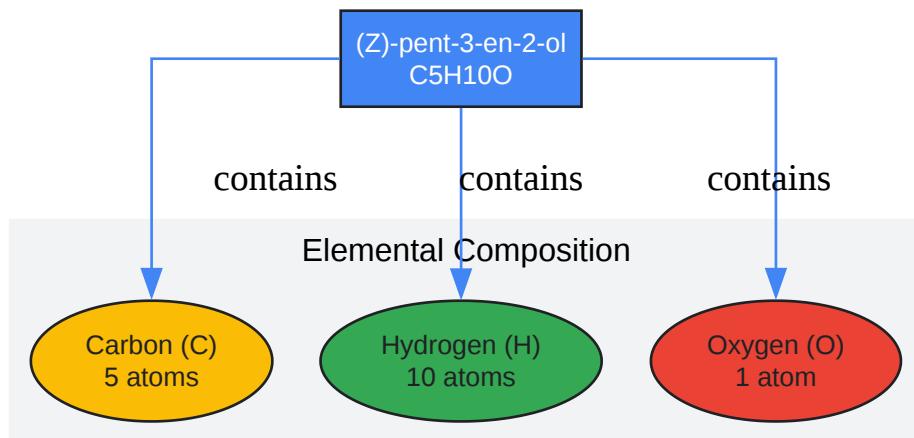
Experimental Protocols

The determination of the molecular formula and weight of a compound like **(Z)-pent-3-en-2-ol** typically involves the following standard analytical techniques:

- Mass Spectrometry (MS): This is a primary technique for determining the mass-to-charge ratio of ionized molecules. High-resolution mass spectrometry (HRMS) can provide a very precise molecular weight, which helps in deducing the exact molecular formula.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectroscopy are used to determine the structure of the molecule. The number and types of hydrogen and carbon atoms can be identified, which corroborates the molecular formula derived from mass spectrometry.
- Elemental Analysis: This method involves combusting the compound and measuring the amounts of resulting combustion products (e.g., CO₂, H₂O). The percentage composition of each element in the compound can be determined, which is then used to calculate the empirical formula and, in conjunction with molecular weight data, the molecular formula.

Logical Representation of Molecular Composition

The following diagram illustrates the elemental composition of **(Z)-pent-3-en-2-ol**.



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Elemental composition of **(Z)-pent-3-en-2-ol**.

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References

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